

Silver Carbonate: A Comprehensive Technical Guide on its Discovery, History, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Silver carbonate

Cat. No.: B8813609

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Silver carbonate (Ag_2CO_3) is an inorganic compound with a rich history intertwined with the development of modern chemistry. While its initial synthesis cannot be attributed to a single individual, its preparation via precipitation has been a known method for an extended period. This technical guide provides an in-depth exploration of the discovery and history of **silver carbonate**, its physicochemical properties, detailed experimental protocols for its synthesis, and its significant applications in organic chemistry, notably in the Koenigs-Knorr reaction and Fétizon's oxidation.

Introduction

Silver carbonate is a yellow to pale-yellow powder that is sparingly soluble in water.^[1] It is a compound that has found niche but important applications, particularly as a reagent in organic synthesis.^[2] Its sensitivity to light and thermal instability are key characteristics that define its handling and use.^{[3][4]} This guide aims to provide a comprehensive overview of **silver carbonate**, from its historical context to its practical application in a laboratory setting.

History of Silver Carbonate

The precise moment of discovery and the individual responsible for the first synthesis of **silver carbonate** are not clearly documented in readily available historical records. The preparation of

simple inorganic salts through precipitation reactions was a common practice in the early development of chemistry in the 18th and 19th centuries. It is highly probable that **silver carbonate** was synthesized by numerous chemists during this period as a product of the reaction between a soluble silver salt, such as silver nitrate, and a soluble carbonate, like sodium carbonate.

While a definitive "discoverer" is not recognized, the compound's utility gained significant recognition with its application in landmark organic reactions:

- The Koenigs-Knorr Reaction (1901): Wilhelm Koenigs and Edward Knorr developed a method for the synthesis of glycosides from glycosyl halides and alcohols.[5] In its original form, this reaction utilized **silver carbonate** as a promoter to facilitate the formation of the glycosidic bond.[5] This application marked a significant step in carbohydrate chemistry and the synthesis of complex organic molecules.
- Fétizon's Oxidation (1968): Marcel Fétizon introduced a mild and selective oxidizing agent for alcohols, which consists of **silver carbonate** adsorbed onto celite.[6] This reagent, now known as Fétizon's reagent, proved to be highly effective for the oxidation of primary and secondary alcohols to aldehydes and ketones, respectively, under neutral conditions.[6][7] Its utility is particularly notable in the synthesis of sensitive and complex molecules.

Physicochemical Properties of Silver Carbonate

A summary of the key quantitative data for **silver carbonate** is presented in the tables below.

Table 1: General and Physical Properties of Silver Carbonate

Property	Value	Reference
Chemical Formula	Ag_2CO_3	[2]
Molar Mass	275.75 g/mol	[8]
Appearance	Pale yellow crystals	[2]
Density	6.077 g/cm ³	[8]
Melting Point	218 °C (decomposes)	[9]
Odor	Odorless	[9]

Table 2: Solubility Data for Silver Carbonate

Temperature	Solubility in Water (g/L)	Reference
15 °C	0.031	[8]
25 °C	0.032	[8]
100 °C	0.5	[8]
Solubility Product (Ksp)	8.46×10^{-12}	[8]

Experimental Protocols

Detailed methodologies for the synthesis of **silver carbonate** and its application in Fétizon's reagent are provided below.

Synthesis of Silver Carbonate (Precipitation Method)

This protocol describes a standard laboratory procedure for the synthesis of **silver carbonate** via a precipitation reaction.

Materials:

- Silver nitrate (AgNO_3)
- Sodium carbonate (Na_2CO_3)

- Deionized water
- Acetone
- Beakers
- Stirring rod or magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper

Procedure:

- Prepare Reactant Solutions:
 - Dissolve 17.0 g of silver nitrate in 200 mL of deionized water in a beaker.
 - In a separate beaker, dissolve 5.3 g of sodium carbonate in 100 mL of deionized water.
- Precipitation:
 - While stirring the silver nitrate solution, slowly add the sodium carbonate solution.
 - A pale yellow precipitate of **silver carbonate** will form immediately.[8]
- Digestion (Optional but Recommended):
 - Gently heat the mixture to about 60-70 °C and maintain it at this temperature for 1-2 hours with continuous stirring. This process, known as digestion, encourages the growth of larger crystals, which are easier to filter.
- Filtration and Washing:
 - Allow the precipitate to settle, then decant the supernatant liquid.
 - Collect the **silver carbonate** precipitate by vacuum filtration using a Büchner funnel and filter paper.

- Wash the precipitate on the filter with several portions of deionized water to remove any soluble impurities, such as sodium nitrate.
- Finally, wash the precipitate with a small amount of acetone to facilitate drying.[\[10\]](#)
- Drying and Storage:
 - Dry the **silver carbonate** in an oven at a temperature below 100 °C to avoid decomposition.
 - Since **silver carbonate** is light-sensitive, all operations should ideally be carried out in dim light, and the final product should be stored in a dark, well-sealed container.[\[3\]](#)[\[10\]](#)

Preparation of Fétizon's Reagent (Silver Carbonate on Celite)

This protocol outlines the preparation of Fétizon's reagent, a versatile oxidizing agent.

Materials:

- Silver nitrate (AgNO_3)
- Sodium carbonate (Na_2CO_3) or Potassium bicarbonate (KHCO_3)
- Celite (diatomaceous earth)
- Deionized water
- Large beaker
- Mechanical stirrer
- Filtration apparatus

Procedure:

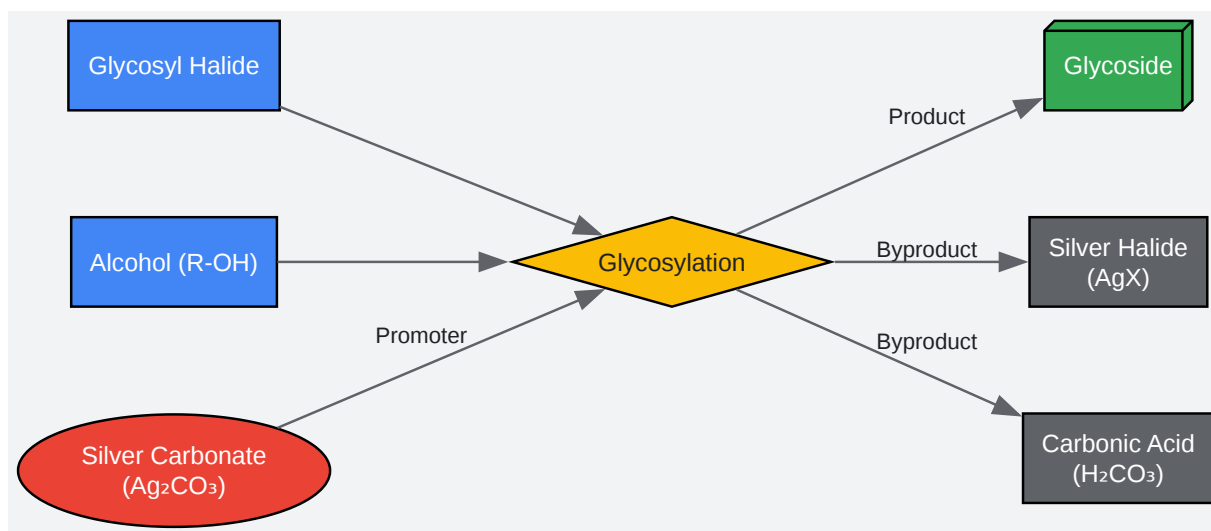
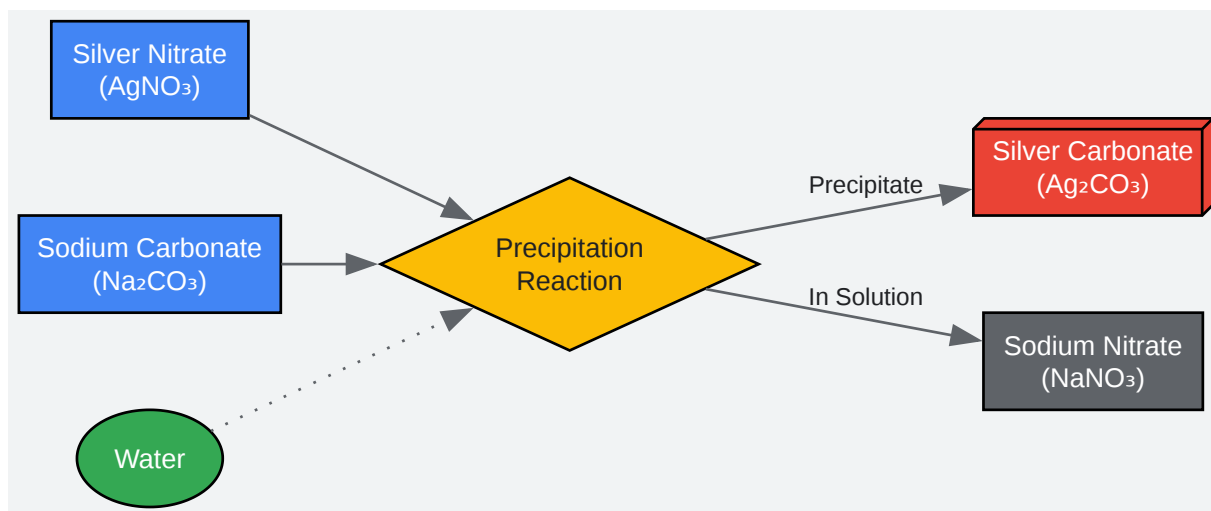
- Purification of Celite (Optional but Recommended):

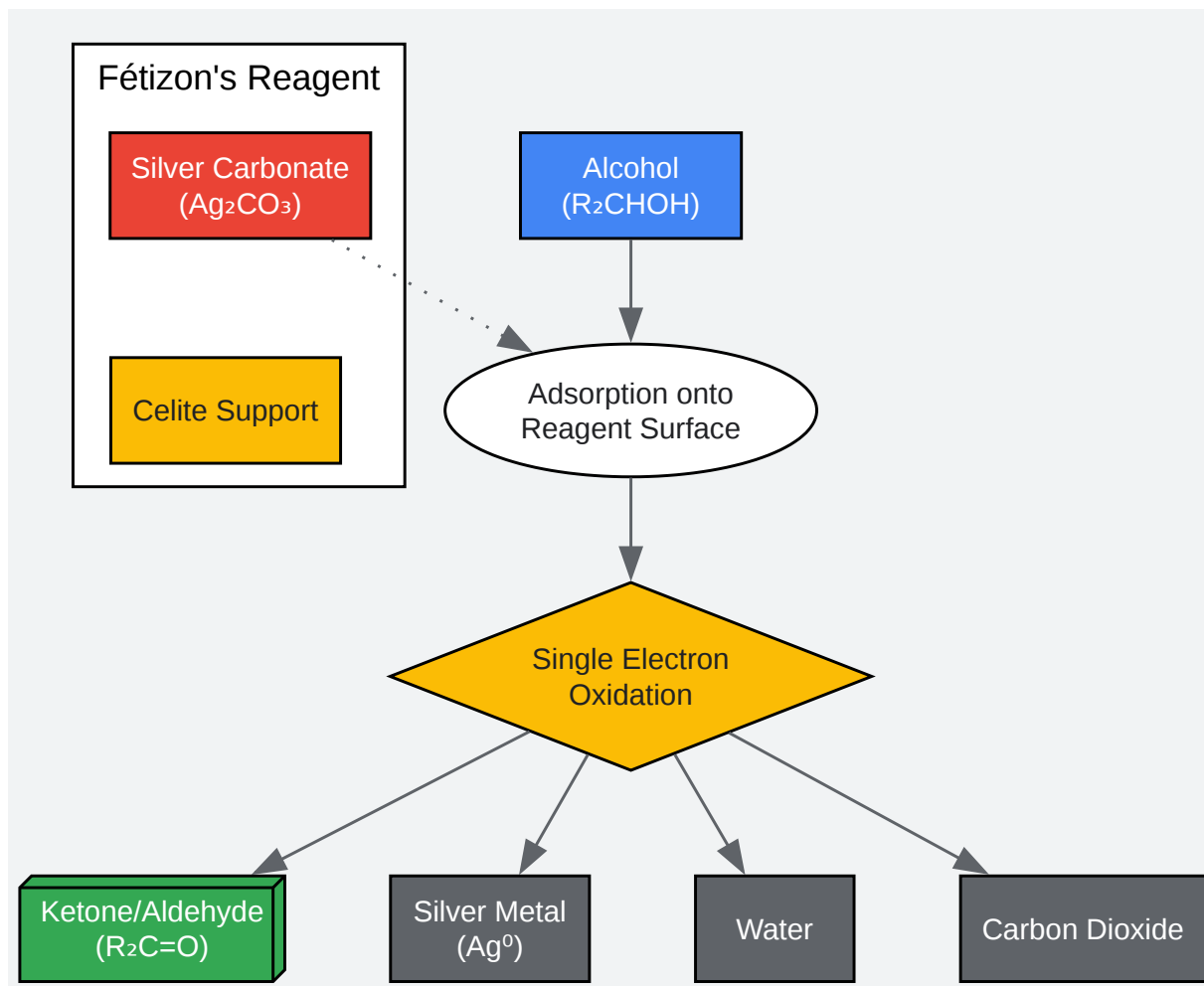
- To enhance the reagent's effectiveness, Celite can be purified by washing it with methanol containing a small amount of hydrochloric acid, followed by extensive washing with deionized water to remove any acid traces.^[7]
- Preparation of the Reagent:
 - In a large beaker, prepare an aqueous solution of silver nitrate.
 - Add the purified and dried Celite to the silver nitrate solution. The amount of Celite is typically in a 1:1 to 1:2 weight ratio with the expected **silver carbonate**.
 - While vigorously stirring the suspension, slowly add an aqueous solution of sodium carbonate or potassium bicarbonate.^[6]
 - A yellow-green precipitate of **silver carbonate** will form on the surface of the Celite.^[7]
- Filtration and Drying:
 - Collect the solid reagent by filtration.
 - Wash the collected solid thoroughly with deionized water to remove soluble salts.
 - Dry the Fétizon's reagent in a vacuum oven at a moderate temperature (e.g., 60-80 °C) in the dark.
- Storage:
 - Store the dried Fétizon's reagent in a dark container, as it is light-sensitive.

Visualizations of Key Processes

The following diagrams, generated using the DOT language, illustrate the synthesis of **silver carbonate** and the mechanisms of the Koenigs-Knorr reaction and Fétizon's oxidation.

Diagram 1: Synthesis of Silver Carbonate





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. laboratorynotes.com [laboratorynotes.com]
- 2. byjus.com [byjus.com]

- 3. Silver carbonate - Sciencemadness Wiki [sciencemadness.org]
- 4. Silver carbonate | 534-16-7 [chemicalbook.com]
- 5. Koenigs–Knorr reaction - Wikipedia [en.wikipedia.org]
- 6. Fétizon oxidation - Wikipedia [en.wikipedia.org]
- 7. adichemistry.com [adichemistry.com]
- 8. Silver carbonate - Wikipedia [en.wikipedia.org]
- 9. Silver Carbonate | Formula, Properties & Solubility | Study.com [study.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Silver Carbonate: A Comprehensive Technical Guide on its Discovery, History, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8813609#discovery-and-history-of-silver-carbonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com